

Application Note: Quantification of Dinocap Isomers in Soil using GC-MS/MS

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Compound of Interest

Compound Name: *Dinocap*

Cat. No.: *B1148560*

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Abstract

This application note details a comprehensive protocol for the quantification of **dinocap** isomers in soil samples using Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). **Dinocap**, a fungicide and acaricide, exists as a complex mixture of six dinitrophenyl crotonate isomers. The analysis of these isomers is challenging due to their structural similarity and thermal lability. This protocol employs a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based extraction method followed by a robust GC-MS/MS analysis. While standard reference materials for all individual isomers are not commercially available, this method provides a framework for their separation and quantification, focusing on key isomers and acknowledging the analytical difficulties.

Introduction

Dinocap is a non-systemic fungicide and acaricide used to control powdery mildew on various crops. The commercial product is a mixture of six isomeric compounds, which are esters of dinitrophenols with crotonic acid. These isomers differ in the substitution pattern of the nitro and octyl groups on the phenyl ring.^{[1][2][3][4]} The primary isomers are 2,4-dinitro-6-octylphenyl crotonates and 2,6-dinitro-4-octylphenyl crotonates, where the octyl group itself is a mixture of 1-methylheptyl, 1-ethylhexyl, and 1-propylpentyl isomers. Due to potential environmental accumulation and toxicity, a reliable method for quantifying **dinocap** residues in soil is essential.

Gas chromatography offers superior separation for these isomers compared to liquid chromatography. However, **dinocap** isomers are susceptible to thermal degradation in the GC inlet, which can lead to the formation of their corresponding dinitrophenols, complicating accurate quantification. This protocol is designed to minimize such degradation and provide a reliable quantification method using the high selectivity and sensitivity of tandem mass spectrometry.

Experimental Protocol

Sample Preparation: QuEChERS Extraction

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis in various matrices, including soil.^{[5][6][7][8][9]}

Materials:

- 50 mL polypropylene centrifuge tubes
- Acetonitrile (ACN), pesticide residue grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Sodium citrate tribasic dihydrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7 \cdot 2\text{H}_2\text{O}$)
- Sodium citrate dibasic sesquihydrate ($\text{Na}_2\text{HC}_6\text{H}_5\text{O}_7 \cdot 1.5\text{H}_2\text{O}$)
- Dispersive SPE (d-SPE) tubes containing MgSO_4 and Primary Secondary Amine (PSA) sorbent
- High-speed centrifuge
- Vortex mixer

Procedure:

- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube. If the soil is dry, add 7 mL of deionized water and allow it to hydrate for 30 minutes.^{[5][6]}

- Add 10 mL of acetonitrile to the tube.
- Add the salting-out mixture: 4 g MgSO_4 , 1 g NaCl, 1 g sodium citrate tribasic dihydrate, and 0.5 g sodium citrate dibasic sesquihydrate.
- Immediately cap the tube and vortex vigorously for 1 minute to ensure proper mixing and prevent the formation of MgSO_4 agglomerates.
- Centrifuge the tube at ≥ 4000 rpm for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer into a d-SPE tube containing 150 mg MgSO_4 and 50 mg PSA.
- Vortex the d-SPE tube for 30 seconds.
- Centrifuge at high speed for 2 minutes.
- Transfer the cleaned extract into an autosampler vial for GC-MS/MS analysis.

GC-MS/MS Analysis

Instrumentation:

- Gas chromatograph equipped with a tandem quadrupole mass spectrometer (GC-MS/MS).
- A low-polarity capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30 m x 0.25 mm ID, 0.25 μm film thickness.

GC Parameters:

- Injector: Programmable Temperature Vaporization (PTV), Splitless mode.
- Injector Temperature Program: Start at a low temperature (e.g., 70°C) and rapidly ramp to a final temperature (e.g., 250°C) to minimize thermal degradation of **dinocap** isomers. Note: The optimization of the injector temperature is critical for accurate quantification.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:

- Initial temperature: 70°C, hold for 2 minutes.
- Ramp 1: 25°C/min to 150°C.
- Ramp 2: 3°C/min to 220°C.
- Ramp 3: 15°C/min to 300°C, hold for 5 minutes.
- Injection Volume: 1 µL.

MS/MS Parameters:

- Ionization Mode: Electron Impact (EI), 70 eV.
- Ion Source Temperature: 230°C.
- Transfer Line Temperature: 280°C.
- Collision Gas: Argon at 1.5 mTorr.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

Data Presentation

Quantitative data for the **dinocap** isomers should be summarized in a clear and structured table to facilitate comparison. The following table provides a template for presenting the key quantitative parameters for the **dinocap** isomers.

Table 1: GC-MS/MS MRM Parameters for **Dinocap** Isomers

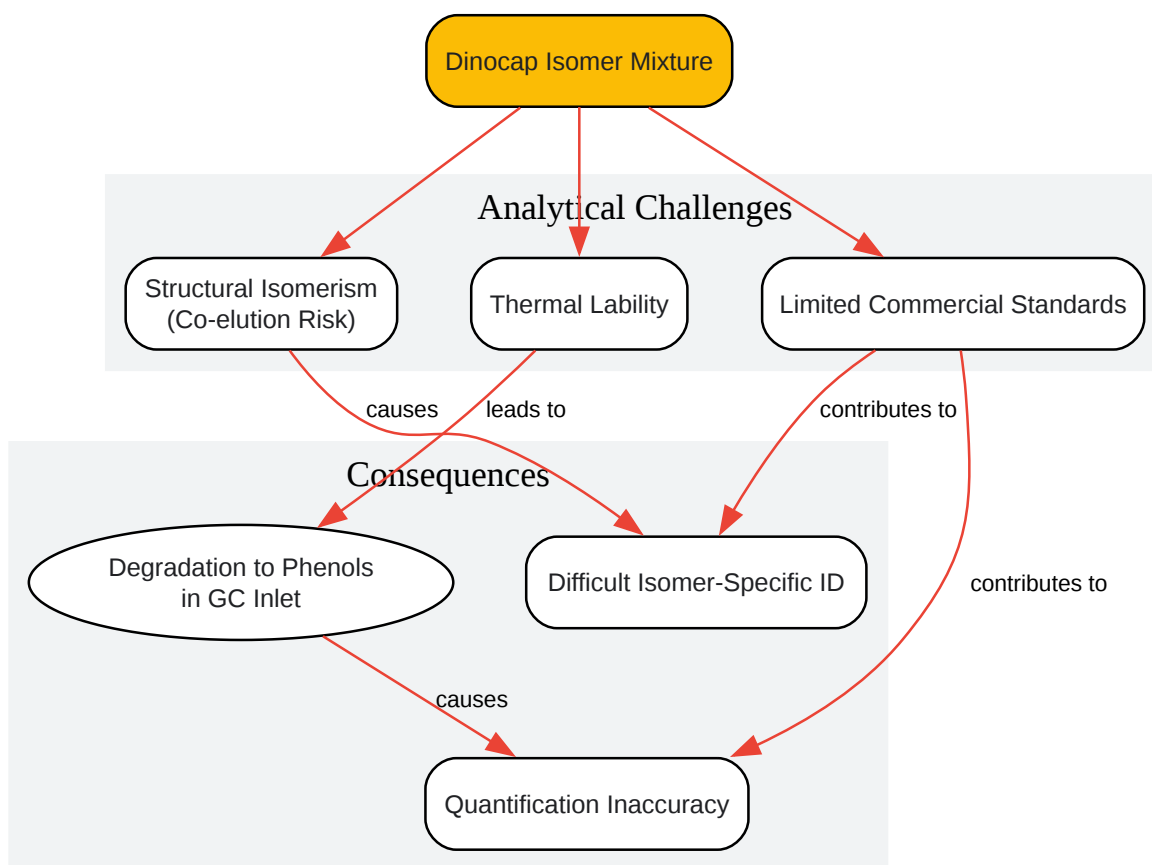
Analyte (Isomer)	Retention Time (min)	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Collision Energy (eV)	Product Ion (m/z) (Qualifier)	Collision Energy (eV)
Dinocap Isomer 1	User Determined	69	41	User Optimized	57	User Optimized
Dinocap Isomer 2	User Determined	69	41	User Optimized	57	User Optimized
Dinocap Isomer 3	User Determined	69	41	User Optimized	57	User Optimized
Dinocap Isomer 4	User Determined	69	41	User Optimized	57	User Optimized
Dinocap Isomer 5	User Determined	69	41	User Optimized	57	User Optimized
Dinocap Isomer 6	User Determined	69	41	User Optimized	57	User Optimized

Note: The precursor ion m/z 69 corresponds to the crotonate moiety and is likely common to all isomers. However, identification of isomers relies on chromatographic separation. Collision energies should be optimized for the specific instrument used, typically in the range of 5-20 eV.

Visualization

Experimental Workflow

The overall experimental workflow from sample collection to data analysis is depicted in the following diagram.



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References

- 1. Dinocap (Ref: ENT 24727) [sitem.herts.ac.uk]

- 2. Dinocap | C18H28N2O6 | CID 156614068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. DINOCAPO CAS#: 131-72-6 [m.chemicalbook.com]
- 4. Meptyldinocap (Ref: DE 126) [sitem.herts.ac.uk]
- 5. chromatographyonline.com [chromatographyonline.com]
- 6. unitedchem.com [unitedchem.com]
- 7. QuEChERS approach for the determination of pesticide residues in soil | Separation Science [sepscience.com]
- 8. Video: Analysis of Organochlorine Pesticides in a Soil Sample by a Modified QuEChERS Approach Using Ammonium Formate [jove.com]
- 9. Portico [access.portico.org]
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